

A Technical Guide to the Physical Properties of Cyclohexanesulfonyl Chloride

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Compound of Interest

Compound Name: *Cyclohexanesulfonyl chloride*

Cat. No.: B1346359

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the key physical and chemical properties of **Cyclohexanesulfonyl chloride** (CAS No: 4837-38-1), a versatile reagent in organic synthesis. The information is compiled from verified sources to ensure accuracy for research and development applications.

Chemical Identity and Core Properties

Cyclohexanesulfonyl chloride, also known as cyclohexylsulfonyl chloride, is an organosulfur compound widely used as a sulfonylating agent in the synthesis of sulfonamides and other derivatives crucial for pharmaceutical and agrochemical development.^{[1][2]} Its reactivity is primarily dictated by the sulfonyl chloride functional group attached to a cyclohexane ring.^[1]

The fundamental physical constants for **Cyclohexanesulfonyl chloride** are summarized in the table below for quick reference.

Property	Value	Conditions	Source(s)
Molecular Formula	C ₆ H ₁₁ ClO ₂ S	-	[1][2][3][4][5]
Molecular Weight	182.67 g/mol	-	[2][3][4][5][6]
CAS Number	4837-38-1	-	[1][2][3][4][5]
Density	1.259 g/mL	at 25 °C	[3][5][7]
Refractive Index (n _D)	1.499	at 20 °C	[3][5][7]
Flash Point	> 110 °C (> 230 °F)	Closed Cup	[3][5][7]

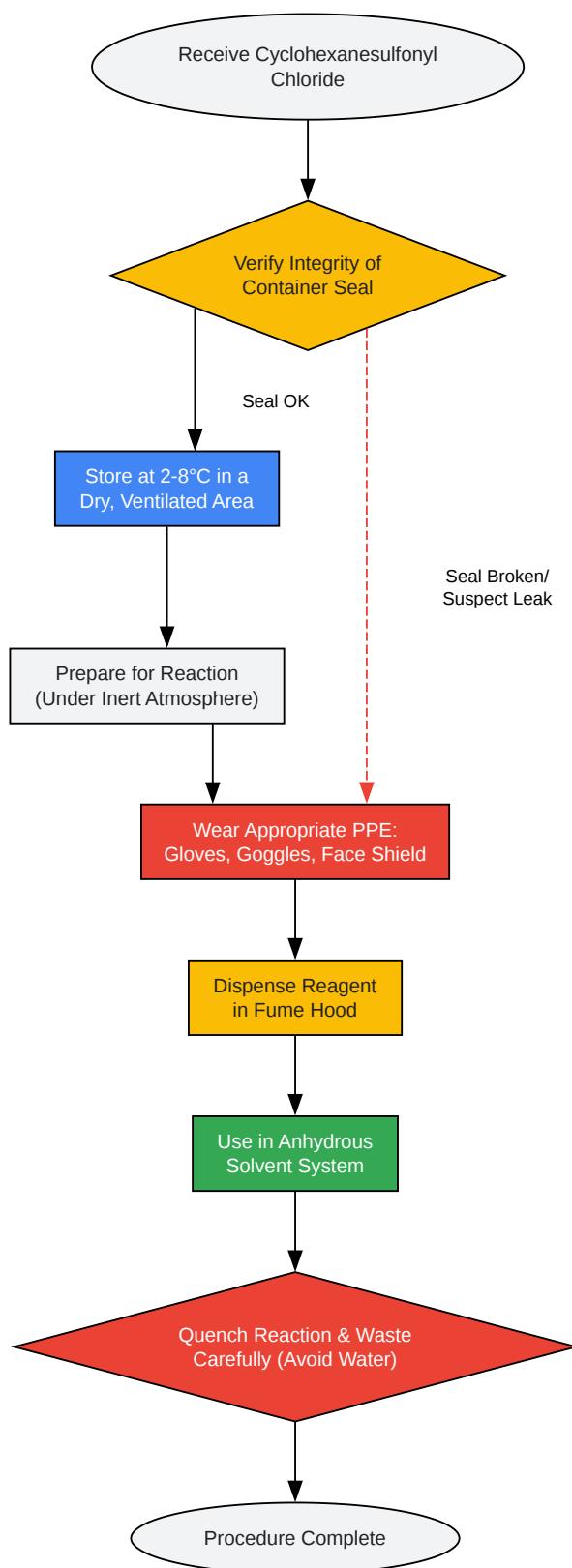
- Appearance: The compound is typically a colorless to pale yellow, clear liquid.[1][2]
- Odor: It possesses a pungent odor.[1]
- Solubility: **Cyclohexanesulfonyl chloride** is soluble in common organic solvents such as dichloromethane and ether.[1] It is not soluble in water and is expected to react with water, a characteristic reactivity for sulfonyl chlorides.[1]

Handling, Stability, and Storage

Proper handling and storage are critical due to the compound's reactive and corrosive nature.

- Hazard Classification: It is classified as a corrosive substance that causes severe skin burns and eye damage (Skin Corrosion 1B).[3][5][6][8]
- Storage: For stability, it is recommended to store the compound in a refrigerated environment between 2-8°C.[2][3][5]

The logical workflow for handling this chemical, based on its properties, is outlined in the diagram below.

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Caption: Logical workflow for handling **Cyclohexanesulfonyl chloride**.

Standard Experimental Protocols for Property Determination

While specific experimental reports for the initial determination of this compound's properties are not detailed in common literature, the values presented are established using standard, universally accepted laboratory protocols.

The density of a liquid like **Cyclohexanesulfonyl chloride** is typically determined using a pycnometer or a digital density meter.

- Calibration: The volume of the pycnometer is precisely calibrated using deionized water at a known temperature (e.g., 25 °C). The pycnometer is weighed empty, then filled with water and weighed again to determine the mass of the water. The known density of water at that temperature allows for the calculation of the exact volume.
- Measurement: The calibrated pycnometer is cleaned, dried, and filled with **Cyclohexanesulfonyl chloride**.
- Calculation: The pycnometer containing the sample is weighed. The mass of the sample is found by subtracting the empty weight. Density is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

The refractive index is measured using a refractometer, typically an Abbé refractometer.

- Calibration: The instrument is calibrated using a standard with a known refractive index, such as distilled water or a certified calibration standard.
- Sample Application: A few drops of **Cyclohexanesulfonyl chloride** are placed on the clean, dry prism surface of the refractometer.
- Reading: The prism is closed, and the temperature is allowed to equilibrate to the standard measurement temperature (20 °C). The user adjusts the instrument until the dividing line (shadowline) is sharp and centered in the crosshairs of the eyepiece. The refractive index is then read directly from the instrument's scale.

The flash point is determined using a closed-cup tester (e.g., Pensky-Martens or Tag Closed Tester) to measure the lowest temperature at which vapors of the material will ignite with the

application of an ignition source.

- Sample Preparation: A specified volume of the liquid is placed in the test cup.
- Heating: The cup is sealed and the sample is heated at a slow, constant rate.
- Ignition Test: At regular temperature intervals, an ignition source (flame or spark) is introduced into the vapor space above the liquid.
- Determination: The flash point is the lowest temperature at which the introduction of the ignition source causes the vapors to flash or ignite. The value "> 110 °C" indicates that under standard testing conditions, no flash was observed up to this temperature.[5]

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